

"2-Chlorophenyl methyl sulfone" CAS number and molecular structure

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2-Chlorophenyl methyl sulfone

Cat. No.: B102717

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Technical Guide: 2-Chlorophenyl Methyl Sulfone

For Researchers, Scientists, and Drug Development Professionals

Introduction

2-Chlorophenyl methyl sulfone, also known by its IUPAC name 1-chloro-2-(methylsulfonyl)benzene, is a chemical compound of significant interest in the fields of pharmaceutical and agrochemical research. Its structural characteristics, particularly the presence of a sulfone group attached to a chlorinated benzene ring, make it a versatile intermediate for the synthesis of more complex molecules. This guide provides a summary of its key properties, molecular structure, and known applications.

Core Data

The fundamental properties of **2-Chlorophenyl methyl sulfone** are summarized in the table below for easy reference.

| Property | Value | Reference(s) |
|--------------------|--|---|
| CAS Number | 17482-05-2 | [1] [2] |
| Molecular Formula | C ₇ H ₇ ClO ₂ S | [1] |
| Molecular Weight | 190.65 g/mol | [1] |
| IUPAC Name | 1-chloro-2-(methylsulfonyl)benzene | [2] |
| Appearance | White crystalline solid | [1] |
| Melting Point | 90-94 °C | [3] |
| Purity | ≥ 95% | [1] [2] |
| Storage Conditions | Room temperature, sealed in a dry environment | [1] [2] |

Molecular Structure

The molecular structure of **2-Chlorophenyl methyl sulfone** consists of a benzene ring substituted with a chlorine atom and a methyl sulfone group at adjacent positions.

Caption: 2D structure of **2-Chlorophenyl methyl sulfone**.

Synthesis and Experimental Protocols

Detailed, step-by-step experimental protocols for the synthesis of **2-Chlorophenyl methyl sulfone** are not readily available in publicly accessible scientific literature. However, general synthetic routes for aryl sulfones typically involve two main strategies:

- Oxidation of the corresponding sulfide: This involves the synthesis of 2-chlorophenyl methyl sulfide, which is then oxidized to the sulfone.
- Reaction of a sulfonyl chloride: This method would involve the reaction of 2-chlorobenzenesulfonyl chloride with a methylating agent.

A patent for the preparation of various phenyl methyl sulfone derivatives describes a general method involving the reaction of a substituted benzene sulfonyl chloride with a methylating agent in the presence of a reducing agent and a base. While this provides a potential synthetic pathway, a specific protocol for **2-Chlorophenyl methyl sulfone** with detailed reaction conditions, stoichiometry, and purification methods is not provided.

Due to the lack of specific experimental data, detailed methodologies for key experiments involving this compound cannot be provided in this guide.

Applications and Biological Relevance

2-Chlorophenyl methyl sulfone is primarily utilized as a key intermediate in the synthesis of pharmaceuticals and agrochemicals.^[1]

- **Pharmaceutical Development:** It serves as a building block in the creation of various drug candidates, particularly in the development of anti-inflammatory and analgesic drugs.^[1] The sulfone moiety is a common feature in a number of biologically active compounds. While the specific mechanism of action for **2-Chlorophenyl methyl sulfone** is not well-documented, some aryl methyl sulfones have been shown to exhibit inhibitory activity against cyclooxygenase (COX) enzymes, which are key targets for anti-inflammatory drugs.^[4]
- **Agrochemicals:** This compound is also used in the formulation of herbicides and pesticides, contributing to crop protection.^[1]

Signaling Pathways and Mechanism of Action

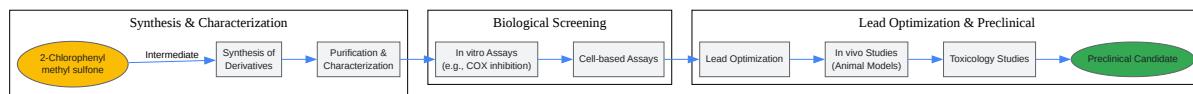
Currently, there is no specific information in the scientific literature detailing the direct interaction of **2-Chlorophenyl methyl sulfone** with any particular signaling pathway.

However, studies on structurally related compounds can offer some insights. For instance, 2,3,5-trichlorophenyl methyl sulfone, a metabolite of 1,2,4-trichlorobenzene, has been shown to induce the activity of δ -aminolevulinic acid (ALA) synthetase and cytochrome P450 enzymes in rat liver.^[5] This suggests that chlorinated phenyl methyl sulfones may have an effect on heme biosynthesis and xenobiotic metabolism.

The broader class of sulfones has been noted for various biological activities, including antioxidant properties and the induction of hepatic enzymes.^[6] It is plausible that **2-**

Chlorophenyl methyl sulfone may share some of these general characteristics, but specific studies are required for confirmation.

Given the absence of direct evidence, a diagram of a specific signaling pathway for **2-Chlorophenyl methyl sulfone** cannot be provided. A generalized workflow for its potential application in drug discovery is presented below.



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Caption: Generalized workflow for the use of **2-Chlorophenyl methyl sulfone** in drug discovery.

Conclusion

2-Chlorophenyl methyl sulfone is a valuable chemical intermediate with established applications in the synthesis of pharmaceuticals and agrochemicals. While its fundamental properties are well-characterized, there is a notable lack of detailed public information regarding its specific synthesis protocols and its precise biological mechanism of action. Further research into these areas would be beneficial for expanding its applications and understanding its potential as a lead compound in drug development.

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- To cite this document: BenchChem. ["2-Chlorophenyl methyl sulfone" CAS number and molecular structure]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b102717#2-chlorophenyl-methyl-sulfone-cas-number-and-molecular-structure]

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